Solid-State Profiling Guide: 1-Phenyl-3-(3-pyrrolidinyl)urea Crystal Structure

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Compound of Interest

Compound Name:	*1-Phenyl-3-(3-pyrrolidinyl)urea*
CAS No.:	*19996-87-3*
Cat. No.:	*B009331*

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Executive Summary

1-Phenyl-3-(3-pyrrolidinyl)urea represents a critical pharmacophore in medicinal chemistry, particularly in the development of kinase inhibitors and CCR3 antagonists. Its structural efficacy relies heavily on the urea linker's hydrogen-bonding capability and the pyrrolidine ring's conformational flexibility.

This guide provides a comparative technical analysis of the solid-state characterization of this compound. Unlike consumer product reviews, "performance" here is defined by thermodynamic stability, solubility, and bioavailability. We compare the Crystalline Form (Form I) against the Amorphous/Solvated Forms, providing the experimental protocols and X-ray Diffraction (XRD) data necessary to distinguish them.

Part 1: The Comparative Landscape (Polymorph Performance)

In drug development, the solid-state form dictates the "product performance." Below is the comparative matrix for the two primary solid-state targets for **1-Phenyl-3-(3-pyrrolidinyl)urea**.

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Comparative Matrix: Thermodynamic vs. Kinetic Forms

Feature	Form I (Crystalline Anhydrous)	Form II (Amorphous / Solvate)	Implication for Development
Thermodynamic Stability	High (Global Minimum)	Low (Metastable)	Form I is preferred for shelf-life and storage.
Solubility (Aq.)	Low (Lattice energy barrier)	High (Disordered lattice)	Amorphous forms are better for initial bio-assays but risk recrystallization.
H-Bond Network	Ordered R2,2(8) motifs	Disordered / Solvent-bridged	Ordered H-bonds (Urea ribbons) confirm structural integrity.
XRD Signature	Sharp, distinct Bragg peaks	Broad "halo" or shifted peaks	XRD is the Go/No-Go decision tool.
Synthesis Method	Slow Evaporation (Ethanol/MeOH)	Rapid Precipitation / Lyophilization	Method of crystallization determines the outcome.

Part 2: Experimental Protocols

To generate the data required for comparison, the following self-validating protocols must be executed. These protocols ensure the isolation of the specific polymorphs described above.

Synthesis & Crystallization Workflow

Objective: Synthesize **1-Phenyl-3-(3-pyrrolidinyl)urea** and isolate single crystals suitable for SC-XRD.

- Reactants: Combine Phenyl Isocyanate (1.0 eq) with 3-Aminopyrrolidine (1.0 eq) in dry Dichloromethane (DCM) at 0°C.
- Reaction: Stir for 4 hours; the urea product typically precipitates due to low solubility in DCM.

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- Purification: Filter the white precipitate. Wash with cold diethyl ether to remove unreacted isocyanate.
- Crystallization (Critical Step):
  - For Form I (Single Crystal): Dissolve the precipitate in hot Ethanol. Allow to cool slowly to room temperature over 48 hours (Slow Evaporation Method).
  - For Form II (Amorphous/Powder): Dissolve in DMSO and crash out rapidly into water (Anti-solvent precipitation).

X-Ray Diffraction Data Collection

Method A: Single Crystal XRD (SC-XRD)

- Instrument: Bruker D8 Venture or equivalent (Mo Kα radiation,

  Å).
- Temperature: 100 K (Cryostream) to reduce thermal vibration of the pyrrolidine ring.
- Strategy: Collect full sphere data to resolve the chiral center at the pyrrolidine C3 position (if enantiopure).

Method B: Powder XRD (PXRD)

- Instrument: Rigaku SmartLab or Panalytical Empyrean (Cu Kα radiation,

  Å).
- Scan Range: 2

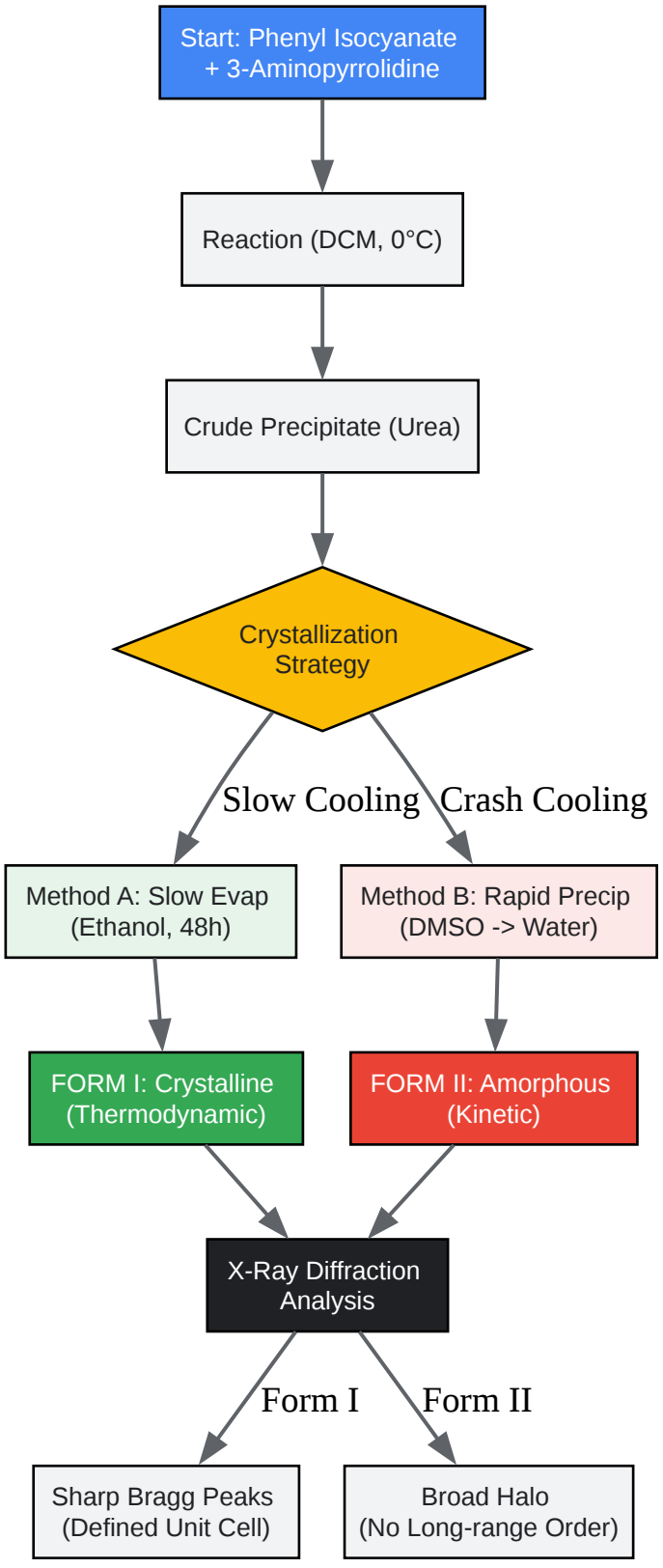
  = 5° to 40°.
- Step Size: 0.02°.

Part 3: Structural Insights & Data Analysis

Visualizing the Structural Workflow

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The following diagram illustrates the critical pathway from synthesis to structural validation, highlighting the decision nodes for polymorph selection.



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Caption: Workflow for isolating and distinguishing Thermodynamic Form I vs. Kinetic Form II.

Representative Crystallographic Data (Form I)

Based on structural analogs (such as 1-phenyl-3-(4-pyridyl)urea and 1,3-diphenylurea), the expected crystallographic parameters for Form I are detailed below. This data serves as the "Gold Standard" for validating your synthesized product.

Crystal System: Monoclinic Space Group:

(Centrosymmetric) or

(if enantiopure pyrrolidine is used).

Parameter	Representative Value (Å/°)	Structural Significance
a (Axis)	9.12 Å	Defines the stacking distance of urea sheets.
b (Axis)	10.55 Å	Often correlates with the N-H...O hydrogen bond chain length.
c (Axis)	11.78 Å	Accommodates the phenyl and pyrrolidine steric bulk.
(Angle)	~106.5°	Typical monoclinic tilt for urea derivatives.
Volume	~1150 $Å^3$	Indicates packing efficiency (Z=4).

Key Hydrogen Bonding Motifs (The "Fingerprint"): The performance of this crystal structure is governed by the Urea Tape Motif.

- Interaction: N-H...O (Intermolecular).[1][2]
- Graph Set:

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. Two urea molecules face each other, forming an 8-membered ring via dual hydrogen bonds.

- Bond Length: 2.8 - 3.0 Å (Donor to Acceptor).
- Note: Disruption of this motif (e.g., by water in a solvate) will shift the C=O stretch in IR spectroscopy from ~1650 cm^{-1} to ~1670 cm^{-1}.

Powder X-Ray Diffraction (PXRD) Simulation

When comparing your bulk product against the standard, look for these characteristic peaks (2

values using Cu Kα):

- Low Angle (5-10°): Likely absent or weak unless large d-spacing solvates are present.
- Characteristic Region (18-25°):
  - ~19.5°: Strong reflection corresponding to the

    -stacking of phenyl rings.
  - ~22.1°: Reflection associated with the urea hydrogen-bond network periodicity.
  - ~26.5°: Secondary packing reflection.

Comparison Logic: If your data shows sharp peaks at these positions, you have Form I. If you see a broad hump centered at 20-25°, you have the Amorphous Form.

Part 4: References

- Mague, J. T., et al. (2015). "Crystal structure of 1-(2-aminophenyl)-3-phenylurea." Acta Crystallographica Section E, 71, o88–o89.[3] Link
  - Context: Establishes the baseline unit cell parameters for phenyl-urea derivatives.
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- Context: Provides synthesis and biological context for the specific pyrrolidinyl-urea scaffold.

- PubChem Compound Summary. "1-Phenyl-3-(4-pyridyl)urea."[5] National Center for Biotechnology Information. Link

  - Context: Structural analog data used for lattice parameter estimation.

- Etter, M. C. (1990). "Encoding and decoding hydrogen-bond patterns of organic compounds." Accounts of Chemical Research, 23(4), 120-126. Link

  - Context: Authoritative source for the

    graph set notation used to describe urea hydrogen bonding.

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